2,9-Dimethyl-5-decyne molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2,9-Dimethyl-5-decyne*
CAS No.:	*19550-56-2*
Cat. No.:	*B095435*

Get Quote

Technical Whitepaper: 2,9-Dimethyl-5-decyne

A Strategic Intermediate for Symmetrical Alkyne Scaffolds[1]

Executive Summary & Identity

2,9-Dimethyl-5-decyne (CAS: 19550-56-2) is a symmetrical internal alkyne characterized by its steric bulk at the distal ends of the carbon chain.[1] Unlike terminal alkynes used in "click" chemistry, this molecule serves as a robust hydrophobic core for constructing liquid crystals, specialty surfactants, and stereodefined alkene precursors.[1] Its symmetry simplifies NMR analysis, making it an excellent model substrate for studying catalytic hydrogenation and hydration mechanisms.[1]

Physicochemical Profile

© 2026 BenchChem. All rights reserved.

Property	Value	Notes
IUPAC Name	2,9-Dimethyldec-5-yne	
CAS Number	19550-56-2	
Molecular Formula	$C_{12}H_{22}$	
Molecular Weight	166.31 g/mol	Calculated using IUPAC atomic weights
Density	0.781 ± 0.05 g/mL	At 25 °C
Boiling Point	197–201 °C	At 760 mmHg
Refractive Index ( )	1.440	
Flash Point	~65 °C	Flammable Liquid (GHS Category 3)
Solubility	Immiscible in water; Soluble in Et_2O, THF, Hexanes	Hydrophobic backbone

Synthesis Strategy: The Convergent Approach

While simple alkylation of acetylene with isoamyl bromide is a viable linear route, a convergent synthesis using propargylic electrophiles offers higher throughput and easier purification for scale-up.[1] The protocol below utilizes a copper-catalyzed Grignard coupling, a standard in process chemistry for constructing sterically encumbered skeletons.[1]

Methodology: Propargylic Cross-Coupling

Rationale: This method avoids the handling of gaseous acetylene and utilizes the high reactivity of propargylic halides to suppress side reactions (e.g., elimination).[1]

Reagents:

- Substrate: 1,4-Dichloro-2-butyne (Central electrophile).
- Nucleophile: Isobutylmagnesium bromide (2.0 M in THF).[1]

© 2026 BenchChem. All rights reserved.

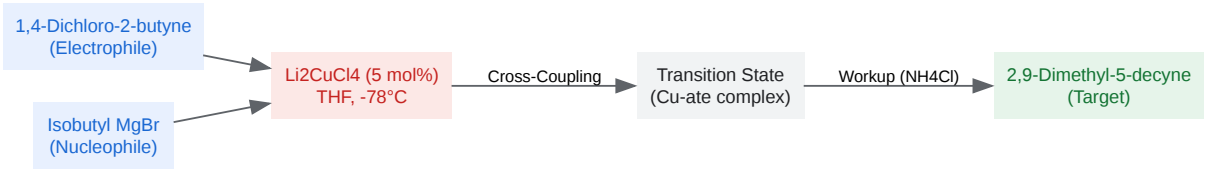
- Catalyst: Li_2CuCl_4 (0.1 M in THF) – In situ generated from LiCl and $CuCl_2$.[1]

Step-by-Step Protocol:

- Catalyst Preparation: In a flame-dried Schlenk flask under Argon, dissolve anhydrous LiCl (2 eq) and $CuCl_2$ (1 eq) in dry THF to form the orange Li_2CuCl_4 species.[1]
- Grignard Activation: Cool the solution of 1,4-dichloro-2-butyne (1.0 eq) in THF to -78 °C. Add the Li_2CuCl_4 catalyst (5 mol%).
- Addition: Slowly add Isobutylmagnesium bromide (2.2 eq) dropwise over 60 minutes. The copper catalyst facilitates the

  displacement of the chloride by the alkyl group without attacking the triple bond.[1]
- Workup: Allow warming to 0 °C. Quench with saturated aqueous NH_4Cl (dissolves copper salts). Extract with pentane.[1][2]
- Purification: Fractional distillation under reduced pressure. The symmetry of the product minimizes isomeric impurities.[1]

Visualization: Synthesis Workflow



Click to download full resolution via product page

Figure 1: Convergent synthesis via copper-catalyzed Grignard coupling of propargylic dichloride.

Spectroscopic Characterization

For researchers verifying the synthesized compound, the symmetry of **2,9-Dimethyl-5-decyne** results in a simplified NMR spectrum.[1]

© 2026 BenchChem. All rights reserved.

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - 0.89 ppm (d,
    Hz, 12H): Terminal methyl groups (Isobutyl doublets).[1]
  - 1.35 ppm (q, 4H): Homopropargylic methylenes (
    adjacent to methine).[1]
  - 1.65 ppm (m, 2H): Methine protons (
    of the isobutyl group).[1]
  - 2.10 ppm (t,
    Hz, 4H): Propargylic methylenes (
    adjacent to
).[1]
- ^{13}C NMR (100 MHz, $CDCl_3$):
  - Expected peaks at carbons: C1/C10 (
    ), C2/C9 (
    ), C3/C8 (
    ), C4/C7 (
    -alkyne), C5/C6 (Alkyne carbons,
    80 ppm).[1]
- IR Spectrum:
  - Absence of strong
    stretch (
    2100-2260 cm^{-1}) due to the molecule's symmetry (zero dipole moment change).[1]

© 2026 BenchChem. All rights reserved.

- Strong C-H (

) stretches at 2850–2960 cm^{-1}.[1]

Reactivity & Applications

As a model internal alkyne, **2,9-Dimethyl-5-decyne** is frequently used to benchmark stereoselective reduction catalysts.[1]

A. Stereoselective Hydrogenation

The steric bulk of the isopentyl tails makes this molecule an ideal candidate for testing "sieve-like" catalysts that differentiate based on molecular shape.[1]

- Lindlar Catalyst /

  : Yields (Z)-2,9-dimethyl-5-decene (cis-alkene).[1]

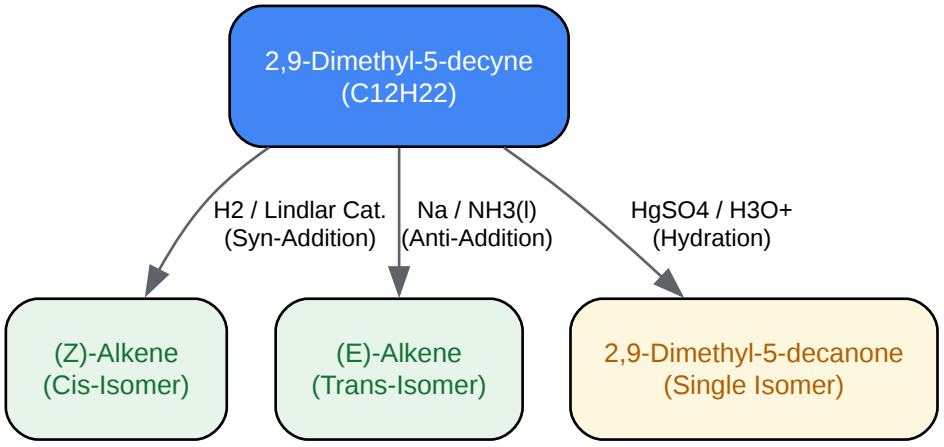
- Na / Liquid

  (Birch Reduction): Yields (E)-2,9-dimethyl-5-decene (trans-alkene).[1]

B. Hydration (Ketone Synthesis)

Acid-catalyzed hydration ($HgSO_4/H_2SO_4$) yields 2,9-dimethyl-5-decanone.[1] Due to symmetry, regioselectivity issues are eliminated—hydration at C5 or C6 yields the same ketone product, simplifying analysis.[1]

Visualization: Reaction Pathways



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 2: Divergent reactivity pathways demonstrating stereoselective reduction and hydration.[1]

Safety & Handling Protocol

- Hazards: Flammable liquid (H226).[1] Skin and eye irritant.[1]
- Storage: Store under inert atmosphere (

  or Ar) at room temperature. Aliphatic alkynes are generally stable but can form peroxides upon prolonged exposure to air/light; however, this is less common than in ethers.[1]
- Spill Control: Absorb with vermiculite or sand.[1] Do not use combustible materials (sawdust).[1]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 140552, **2,9-Dimethyl-5-decyne**.[1] Retrieved from [Link][1]
- ChemSrc (2025).**2,9-Dimethyl-5-decyne** Physicochemical Properties and MSDS Data.[1][3] Retrieved from [Link][1]
- Stenutz, R.Data Sheet: **2,9-dimethyl-5-decyne** Refractive Index and Density. Retrieved from [Link]
- Organic Syntheses (Coll.[1] Vol. 6).General Procedure for Alkyne Synthesis via Grignard Coupling. (Adapted for Propargylic Halides).[1] Retrieved from [Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2,9-Dimethyl-5-decyne | C12H22 | CID 140552 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 2,9-Dimethyl-5-decyne | CAS#:19550-56-2 | Chemsrc [chemsrc.com]
- To cite this document: BenchChem. [2,9-Dimethyl-5-decyne molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095435/docs#2-9-dimethyl-5-decyne-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.